

Eupalinolide B: A Promising Agent for Inducing Ferroptosis in Liver Cancer Cells

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Eupalinolide B, a sesquiterpene lactone, has emerged as a potential therapeutic agent in oncology. Recent studies have elucidated its mechanism of action in hepatocellular carcinoma, demonstrating its ability to inhibit tumor growth and proliferation by inducing a specific form of programmed cell death known as ferroptosis. These findings position **Eupalinolide B** as a compound of interest for the development of novel liver cancer therapies.

This document provides detailed application notes and experimental protocols for studying the effects of **Eupalinolide B** on liver cancer cells, with a focus on its ferroptosis-inducing properties. The protocols are based on established methodologies and findings from key research publications.

Mechanism of Action at a Glance

Eupalinolide B exerts its anti-cancer effects in liver cancer cells primarily by inducing ferroptosis. This process is characterized by the iron-dependent accumulation of lipid reactive oxygen species (ROS). The key molecular event initiated by **Eupalinolide B** is the upregulation of Heme Oxygenase-1 (HO-1), which contributes to endoplasmic reticulum (ER) stress, ultimately leading to ferroptotic cell death.[1][2] Concurrently, **Eupalinolide B** also impacts cell migration through a separate ROS-ER-JNK signaling pathway.[1][2]



Data Presentation

The following tables summarize the quantitative effects of **Eupalinolide B** on hepatocellular carcinoma cell lines SMMC-7721 and HCCLM3, as reported in the literature.[1]

Table 1: Effect of Eupalinolide B on the Viability of Liver Cancer Cells

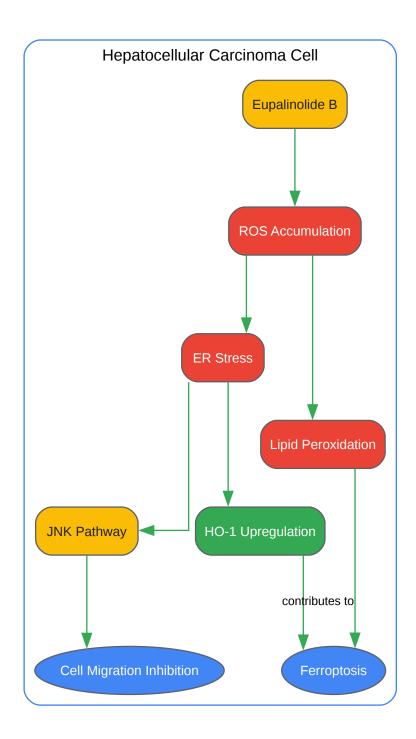
Cell Line	Eupalinolide B Concentration (μΜ)	Treatment Time (h)	Inhibition of Cell Viability (%)
SMMC-7721	6	48	Significant decrease
SMMC-7721	12	48	Dose-dependent decrease
SMMC-7721	24	48	Dose-dependent decrease
HCCLM3	6	48	Significant decrease
HCCLM3	12	48	Dose-dependent decrease
HCCLM3	24	48	Dose-dependent decrease

Table 2: Effect of Eupalinolide B on the Migration of Liver Cancer Cells

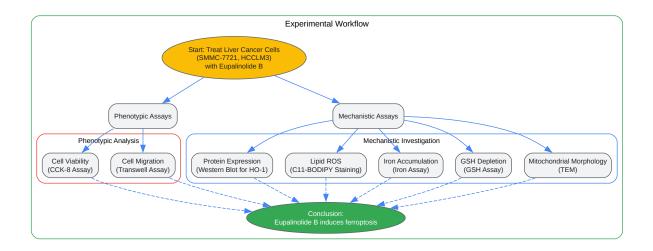
Cell Line	Eupalinolide B Concentration (µM)	Decrease in Migration Rate (%)
SMMC-7721	12	38.29 ± 0.49
SMMC-7721	24	38.48 ± 0.84
HCCLM3	12	43.83 ± 1.08
HCCLM3	24	53.22 ± 0.36

Signaling Pathway and Experimental Workflow









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References

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